

Application Notes and Protocols for Purity Assessment of 2''-O-Coumaroyljuglanin Samples

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Compound of Interest

Compound Name: 2''-O-Coumaroyljuglanin

Cat. No.: B111799

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Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed application notes and standardized protocols for the comprehensive purity assessment of **2''-O-Coumaroyljuglanin**. The methodologies described herein leverage High-Performance Liquid Chromatography with UV detection (HPLC-UV) as the primary quantitative technique, supported by Liquid Chromatography-Mass Spectrometry (LC-MS) for impurity identification and Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy as an orthogonal method for purity confirmation. These protocols are designed to ensure accurate and reproducible purity determination, a critical aspect in natural product research, drug development, and quality control.

Introduction to 2''-O-Coumaroyljuglanin

2''-O-Coumaroyljuglanin is a flavonoid glycoside with the chemical structure of Kaempferol 3-O-[2''-(E)-p-coumaroyl]-alpha-L-arabinofuranoside. Its purity is paramount for its use in research and potential therapeutic applications. The assessment of purity involves the quantification of the main compound and the detection and identification of any related impurities.

Compound Profile:

Property	Value
CAS Number	67214-05-5
Molecular Formula	C ₂₉ H ₂₄ O ₁₂
Molecular Weight	564.5 g/mol
Structure	Kaempferol aglycone + Arabinofuranoside + p-Coumaroyl group

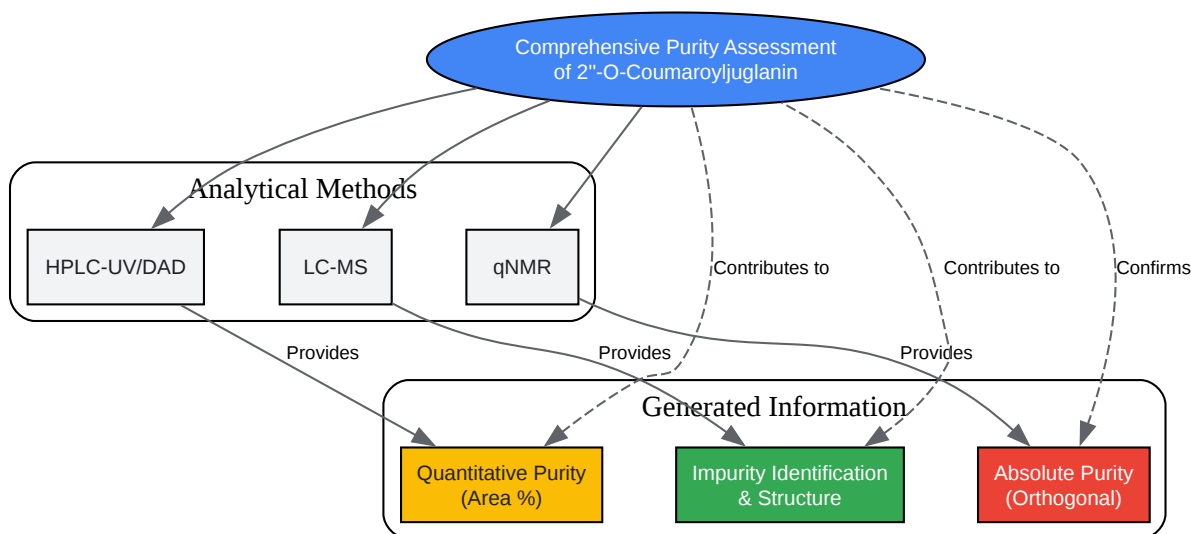
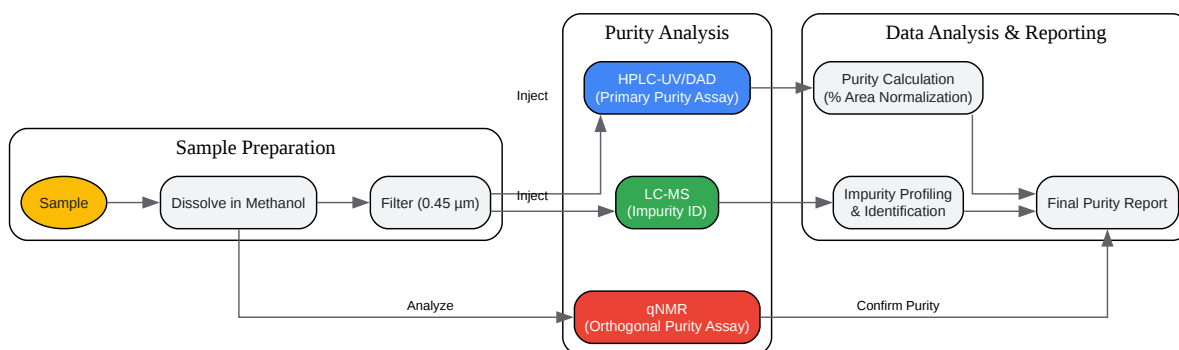
Potential Impurities

Impurities in **2''-O-Coumaroyljuglanin** samples can originate from the botanical source, extraction and purification process, or degradation.

- Source-Related Impurities: Other flavonoids, phenolic acids, and related natural products from the plant source (e.g., *Juglans regia*).
- Process-Related Impurities: Residual solvents, reagents, and by-products from the isolation and purification process.
- Degradation Products:
 - Kaempferol-3-O-arabinofuranoside: Resulting from the hydrolysis of the coumaroyl ester linkage.
 - Kaempferol: Formed by the cleavage of the glycosidic bond.
 - p-Coumaric Acid: Released upon hydrolysis of the ester bond.

Analytical Methodologies

A multi-faceted approach is recommended for the robust assessment of **2''-O-Coumaroyljuglanin** purity. The experimental workflow is outlined below.



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